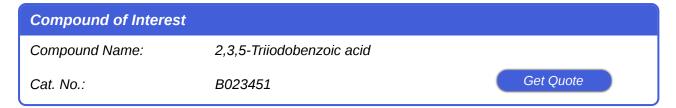


## A Researcher's Guide to Validating Gene Expression Changes Following TIBA Treatment

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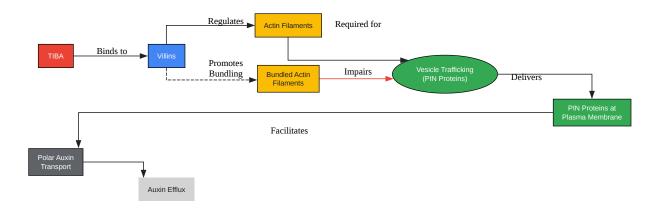
This guide provides a comparative overview of methods for validating gene expression changes induced by **2,3,5-triiodobenzoic acid** (TIBA), a potent inhibitor of polar auxin transport. We present supporting experimental data, detailed protocols for key validation techniques like Reverse Transcription-Quantitative Polymerase Chain Reaction (RT-qPCR), and visualizations of the underlying molecular pathways and experimental workflows.

## TIBA's Mechanism of Action: Inhibiting Polar Auxin Transport

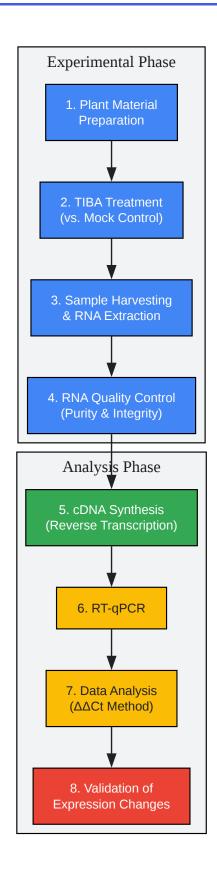
**2,3,5-triiodobenzoic acid** (TIBA) is a synthetic plant growth regulator widely used in research to study the effects of auxin, a critical phytohormone.[1] Its primary mechanism involves the inhibition of polar auxin transport, the directional cell-to-cell movement of auxin that establishes concentration gradients essential for numerous developmental processes.[1][2]

TIBA disrupts this transport by targeting the actin cytoskeleton.[3] It directly binds to villins, a class of actin-binding proteins, causing them to oligomerize and promote excessive bundling of actin filaments.[4][5] This alteration of actin dynamics impairs the vesicular trafficking of PIN-FORMED (PIN) auxin efflux carriers, reducing their presence at the plasma membrane and thereby blocking the directional flow of auxin.[3][4]









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